

# handling and storage of 2-Hydroxy-1,4-benzoquinone standards

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## Compound Focus: 2-Hydroxy-1,4-benzoquinone

CAS No.: 2474-72-8

Cat. No.: S601731

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## Chemical Identification & Properties

The table below summarizes the key identifiers and basic properties of **2-Hydroxy-1,4-benzoquinone** to aid in material verification and handling.

Property	Description
IUPAC Name	2-Hydroxycyclohexa-2,5-diene-1,4-dione [1]
Other Names	2-Hydroxy-p-benzoquinone, Hydroxy-1,4-benzoquinone [1] [2] [3]
CAS Registry Number	2474-72-8 [2] [3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O <sub>3</sub> [1] [3]
Molar Mass	124.10 g/mol [1] [3]
SMILES	O=C1C=CC(=O)C(O)=C1 [3]

## Stability & Handling Insights

The available literature points to several important stability concerns, though specific toxicity data for this exact compound is not provided.

- **Dimerization:** The compound is known to **dimerize spontaneously** via peroxo bridges, which means molecules can link together to form larger structures over time, even without external triggers [1].
- **Sensitivity to Aqueous Conditions:** In **moist, near-neutral environments**, hydroxybenzoquinones can undergo significant transformations. They can participate in reactions like **Michael addition, hydration, and fragmentation**, leading to the formation of new chromophoric compounds [4]. This suggests that exposure to water and neutral pH should be minimized.
- **Reactivity with Ozone:** As a hydroxyquinone, it is a prime target for ozone, which acts as a strong electrophile. The reaction likely proceeds via the **Criegee mechanism**, involving cycloaddition and fragmentation [5]. This high reactivity with a powerful oxidizer underscores the need to assess its compatibility with other chemicals in the lab.

## Experimental Protocols

The following method for extracting and analyzing related benzoquinone compounds from cellulosic materials illustrates practical handling techniques that can be adapted for your standards [4].

- **Sample Preparation:** Hand sheets can be prepared from fibers suspended in distilled water, pressed, and dried at 92 °C for 5 minutes.
- **Extraction:** The material is extracted with 0.1 M aqueous sodium hydroxide (NaOH). The combined basic extracts are then acidified to pH 5 using 1 M hydrochloric acid (HCl).
- **Precipitation & Isolation:** The compound is precipitated from the acidified solution by dropwise addition of a strontium chloride hexahydrate solution. The precipitate is stirred, filtered, washed with water, and dried in vacuo at room temperature.
- **Analysis:** The dried precipitate can be weighed for quantification. For identification, techniques such as UV/Vis spectrophotometry, NMR spectroscopy, and GC/MS are employed [4].

## Frequently Asked Questions

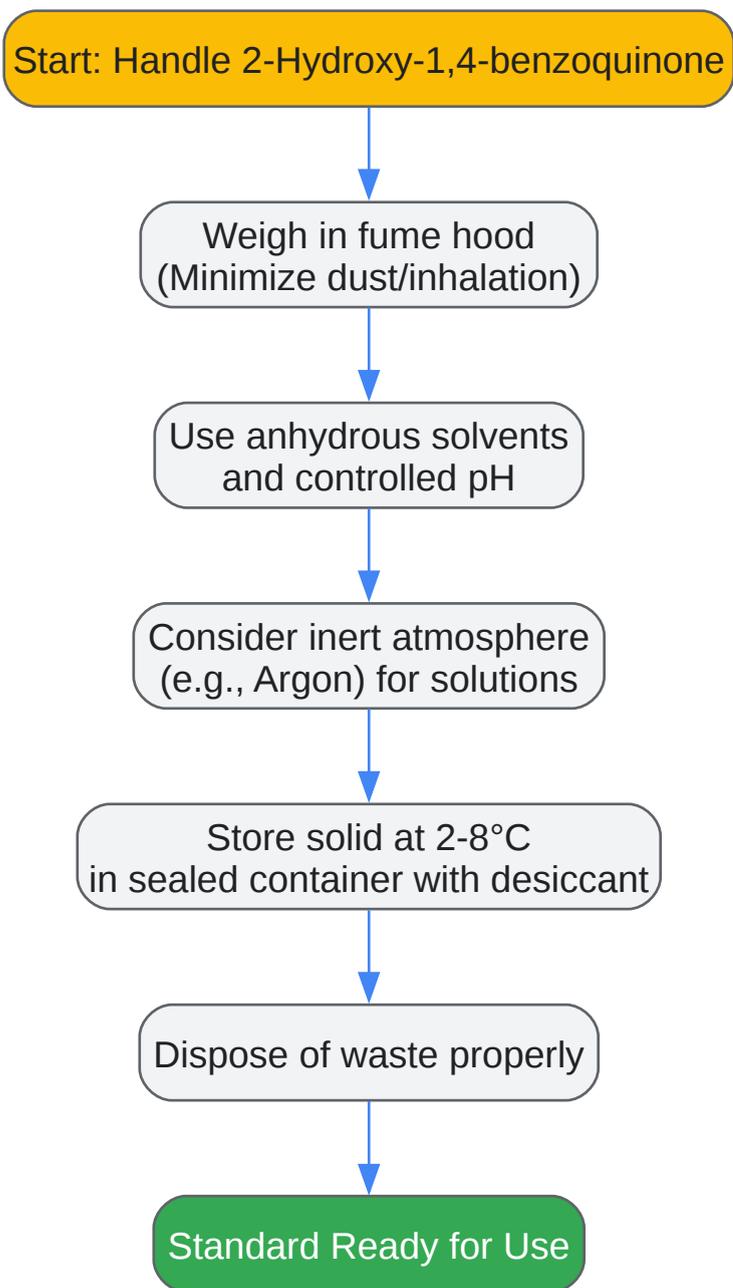
- ▶ **What is the recommended storage condition for this compound?**
- ▶ **How should I handle this material to ensure its stability?**
- ▶ **My standard has changed color. What should I do?**

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
<b>Compound Decomposition</b>	Exposure to moisture or neutral pH aqueous solutions [4].	Prepare fresh solutions immediately before use. Use anhydrous solvents and control pH. Store the solid standard with desiccant.
<b>Unexpected Reaction Products</b>	Spontaneous dimerization or reaction with solvents [1].	Review the chemical stability of the compound in your chosen solvent system. Use an inert atmosphere (e.g., argon) for sensitive reactions.
<b>Low Purity / Yield in Synthesis</b>	Side reactions during formation or post-synthesis degradation [1].	Ensure reaction conditions are strictly controlled. Purify the product promptly after synthesis and confirm identity/purity with NMR or GC-MS.

## Safety & Best Practices Summary

The experimental workflows for handling similar compounds involve specific precautions. The diagram below outlines a general handling and storage workflow based on these practices.



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## References

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To cite this document: Smolecule. [handling and storage of 2-Hydroxy-1,4-benzoquinone standards].

Smolecule, [2026]. [Online PDF]. Available at:

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